

# Application Note: Quantitative Analysis of Biliverdin in Biological Matrices using LC-MS/MS

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## Compound of Interest

Compound Name: *Biliverdin hydrochloride*

Cat. No.: *B15588839*

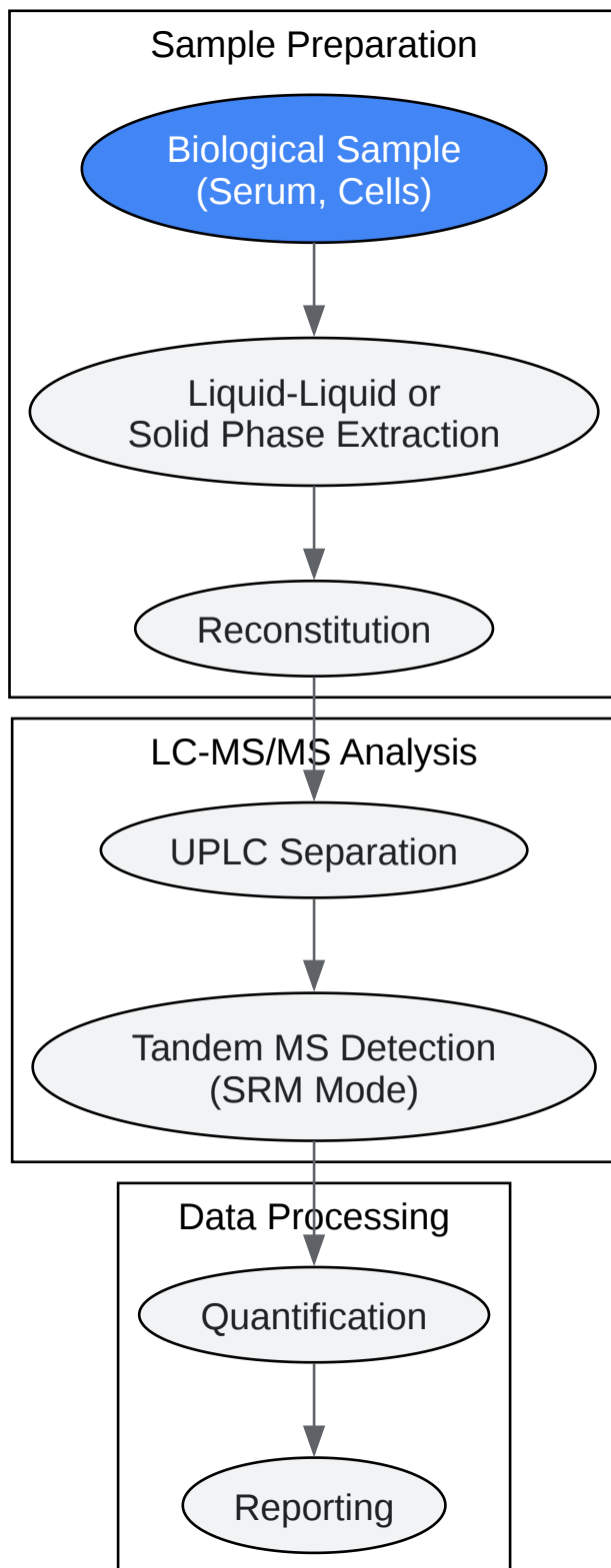
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## Introduction

Biliverdin, a linear tetrapyrrole and a key intermediate in the catabolism of heme, is gaining recognition as a significant biomarker for oxidative stress.<sup>[1][2]</sup> It is produced from the enzymatic degradation of heme by heme oxygenase and is subsequently converted to bilirubin by biliverdin reductase.<sup>[3]</sup> Accurate and sensitive quantification of biliverdin in biological samples is crucial for understanding its physiological and pathological roles. This application note details a robust and sensitive Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for the detection and quantification of biliverdin in serum and cell culture samples. The method is highly selective and suitable for high-throughput analysis in clinical and research settings.

## Signaling Pathway: Heme Catabolism

The catabolism of heme is a critical biological process that leads to the production of biliverdin and subsequently bilirubin. This pathway is essential for the removal of heme, a potentially toxic molecule, released from the breakdown of hemoglobin and other hemoproteins.



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